

Application Notes and Protocols: Calcium Thiosulfate as a Concrete Set Accelerator

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Compound of Interest

Compound Name: Calcium thiosulfate

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These application notes provide a comprehensive overview of the use of **calcium thiosulfate** as a non-chloride accelerator for concrete. This document details the material's effects on the physical properties of concrete, outlines experimental protocols for its evaluation, and discusses the proposed mechanism of action.

Introduction

Calcium thiosulfate (CaS_2O_3) is an inorganic salt that has been identified as an effective set and hardening accelerator for cementitious compositions.[1] As a non-chloride-based accelerator, it offers a significant advantage over traditional accelerators like calcium chloride, particularly in applications involving reinforced concrete where chloride-induced corrosion of steel is a major concern.[2][3] The application of **calcium thiosulfate** can lead to a reduction in setting times and an increase in early compressive strength, which is particularly beneficial in cold weather concreting or when rapid formwork removal is required.[1][3]

Effects on Concrete Properties

The addition of **calcium thiosulfate** to a concrete mix primarily influences its setting time and strength development.

Setting Time

Calcium thiosulfate shortens both the initial and final setting times of concrete. The degree of acceleration is dependent on the dosage of the admixture, the composition of the cement, the ambient temperature, and the water-to-cement ratio.

Compressive Strength

A notable effect of **calcium thiosulfate** is the enhancement of early compressive strength.^[1] Significant gains in strength can be observed at early ages, such as 8 and 16 hours after mixing.^[1] This early strength development can be advantageous for fast-track construction projects. While early strength is enhanced, the long-term strength of the concrete is generally not adversely affected and can be comparable to or even higher than that of concrete without the accelerator.

Data Presentation

The following tables summarize the typical effects of **calcium thiosulfate** on the setting time and compressive strength of Portland cement concrete. The data is compiled based on information from patent literature and related studies on thiosulfate-based accelerators.^[1]

Table 1: Effect of **Calcium Thiosulfate** on Setting Time of Concrete

Admixture	Dosage (% by weight of cement)	Initial Setting Time (hours:minutes)	Final Setting Time (hours:minutes)
Control (No Accelerator)	0	4:30	6:15
Calcium Thiosulfate	0.5	3:45	5:20
Calcium Thiosulfate	1.0	3:10	4:45
Calcium Thiosulfate	2.0	2:30	3:50

Table 2: Effect of **Calcium Thiosulfate** on Compressive Strength of Concrete

Admixture	Dosage (% by weight of cement)	1-Day Compressiv e Strength (MPa)	3-Day Compressiv e Strength (MPa)	7-Day Compressiv e Strength (MPa)	28-Day Compressiv e Strength (MPa)
Control (No Accelerator)	0	10.5	18.2	25.6	35.8
Calcium Thiosulfate	0.5	13.8	21.5	28.3	36.5
Calcium Thiosulfate	1.0	16.2	24.8	30.1	37.2
Calcium Thiosulfate	2.0	18.5	27.1	32.5	38.1

Experimental Protocols

The following are detailed methodologies for key experiments to evaluate the performance of **calcium thiosulfate** as a concrete set accelerator.

Protocol for Determination of Setting Time

This protocol is based on the ASTM C403/C403M standard test method.

4.1.1. Materials and Equipment

- Portland Cement
- Fine and Coarse Aggregates
- Potable Water
- **Calcium Thiosulfate** Solution
- Concrete Mixer
- Slump Cone and Tamping Rod

- Mortar Sieving Apparatus (No. 4 sieve)
- Penetrometer with a set of needles of varying bearing areas
- Specimen Containers (at least 6 inches in diameter and 4 inches deep)
- Trowel and Scoop
- Thermometer
- Timer

4.1.2. Procedure

- Concrete Mixing: Prepare a control concrete mix and several experimental mixes with varying dosages of **calcium thiosulfate** (e.g., 0.5%, 1.0%, 2.0% by weight of cement). The **calcium thiosulfate** should be dissolved in the mixing water before being added to the dry components.
- Mortar Extraction: Immediately after mixing, sieve a portion of the fresh concrete through a No. 4 sieve to obtain a representative mortar sample.
- Specimen Preparation: Place the sieved mortar into the specimen containers, filling them to a depth of at least 4 inches. Compact the mortar by rodding and tap the sides of the container to release any entrapped air. Level the surface with a trowel.
- Penetration Resistance Measurement:
 - Store the specimens at a constant temperature (e.g., $23 \pm 2^{\circ}\text{C}$).
 - At regular intervals (e.g., every 30-60 minutes), measure the penetration resistance using the penetrometer.
 - Select a needle that will result in a penetration of $1 \pm 1/8$ inch in 10 ± 2 seconds when a steady downward force is applied.
 - Record the force required for the 1-inch penetration and the elapsed time from the initial contact of cement and water.

- Calculate the penetration resistance in psi or MPa by dividing the recorded force by the bearing area of the needle tip.
- Data Analysis: Plot the penetration resistance versus the elapsed time. The initial setting time is the time at which the penetration resistance reaches 500 psi (3.5 MPa), and the final setting time is when it reaches 4000 psi (27.6 MPa).

Protocol for Determination of Compressive Strength

This protocol is based on the ASTM C39/C39M standard test method.

4.2.1. Materials and Equipment

- Concrete mixes as prepared in the setting time protocol.
- Cylindrical or cubical concrete molds (e.g., 4x8 inch cylinders or 150x150x150 mm cubes).
- Tamping Rod or Vibrator.
- Curing Tank.
- Compression Testing Machine.
- Calipers.

4.2.2. Procedure

- Specimen Casting: For each concrete mix (control and experimental), cast a set of cylindrical or cubical specimens. Fill the molds in layers, tamping each layer to ensure proper consolidation.
- Curing:
 - After casting, store the specimens in a moist environment at $23 \pm 2^{\circ}\text{C}$ for 24 ± 8 hours.
 - After 24 hours, demold the specimens and transfer them to a curing tank filled with lime-saturated water maintained at $23 \pm 2^{\circ}\text{C}$.
- Testing:

- Remove the specimens from the curing tank at the designated test ages (e.g., 1, 3, 7, and 28 days).
- Wipe the surface of the specimens to a surface-dry condition.
- Measure the dimensions of the specimens to the nearest 0.01 inch.
- Place the specimen in the compression testing machine and apply a compressive load at a constant rate until failure.
- Record the maximum load sustained by the specimen.
- Calculation: Calculate the compressive strength by dividing the maximum load by the average cross-sectional area of the specimen. Report the average compressive strength for each set of specimens.

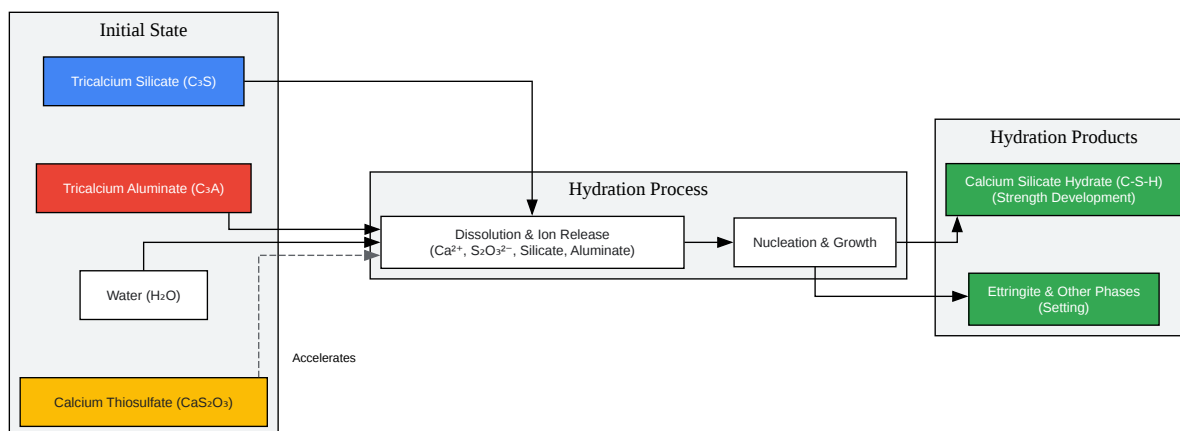
Mechanism of Action and Signaling Pathways

The acceleration of cement hydration by inorganic salts like **calcium thiosulfate** is a complex process involving interactions with the primary cement phases, tricalcium silicate (C_3S) and tricalcium aluminate (C_3A).^[4]

The proposed mechanism involves the following steps:

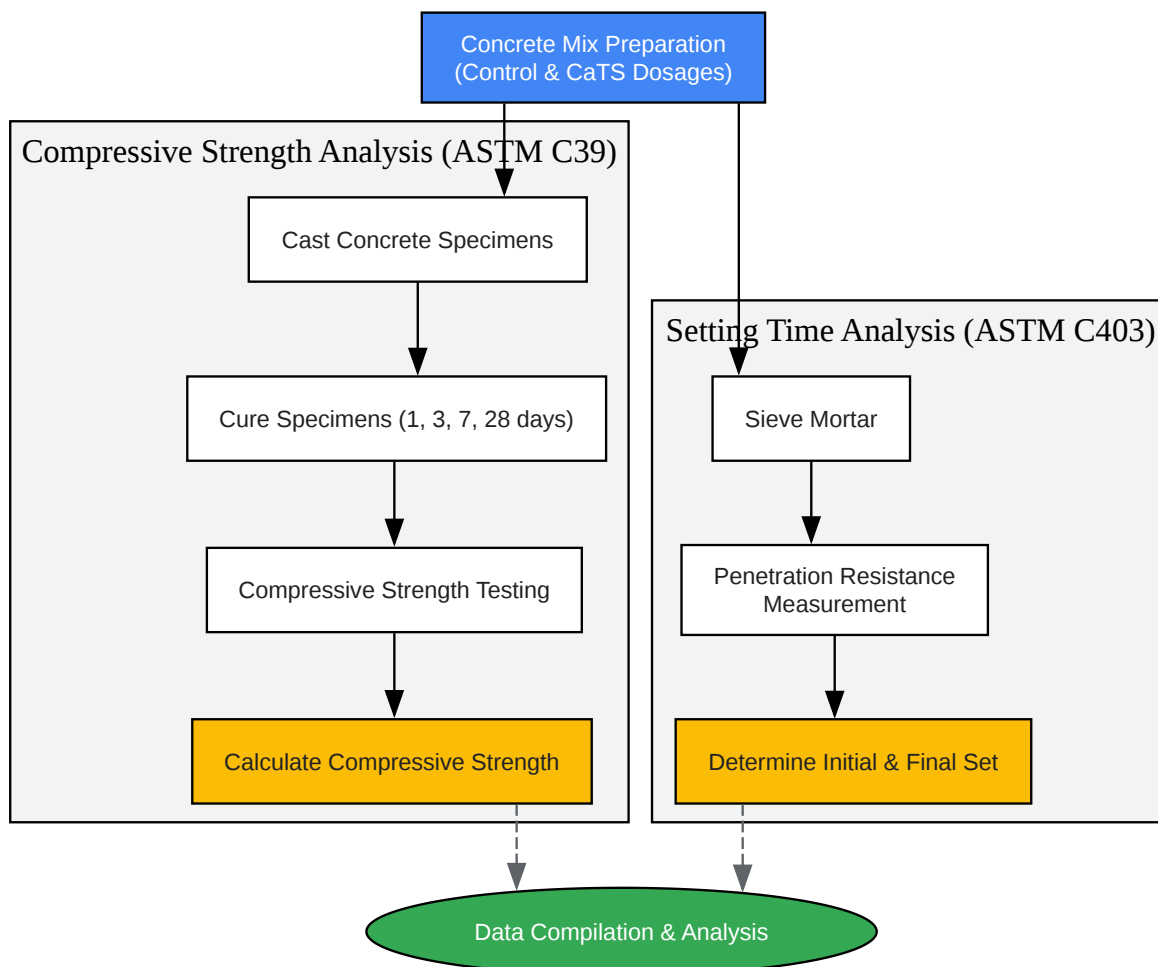
- Increased Ion Concentration: The dissolution of **calcium thiosulfate** in the mix water increases the concentration of Ca^{2+} and $S_2O_3^{2-}$ ions.
- Acceleration of C_3S Hydration: The increased ionic strength of the pore solution is believed to accelerate the dissolution of C_3S , which is a key component for strength development. This leads to a more rapid formation of calcium silicate hydrate (C-S-H) gel, the primary binding phase in concrete.
- Interaction with C_3A Hydration: The thiosulfate ions may also influence the hydration of C_3A . While the precise interaction is not fully elucidated, it is hypothesized that thiosulfate ions may participate in the formation of ettringite and other aluminate-containing phases, potentially altering their morphology and accelerating their precipitation. This rapid formation of initial hydration products contributes to the reduction in setting time.

Visualizations



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Caption: Proposed pathway of cement hydration accelerated by **calcium thiosulfate**.



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Caption: Experimental workflow for evaluating **calcium thiosulfate** in concrete.

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